

# safe handling and storage of (3R)-3-isopropenyl-6-oxoheptanoic acid

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## Compound of Interest

Compound Name: (3R)-3-isopropenyl-6-oxoheptanoic acid

Cat. No.: B1203135

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## Technical Support Center: (3R)-3-isopropenyl-6-oxoheptanoic acid

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling, storage, and use of **(3R)-3-isopropenyl-6-oxoheptanoic acid**.

## Frequently Asked Questions (FAQs)

### 1. What is (3R)-3-isopropenyl-6-oxoheptanoic acid?

(3R)-3-isopropenyl-6-oxoheptanoic acid is an optically active oxo fatty acid.<sup>[1]</sup> Its chemical formula is  $C_{10}H_{16}O_3$ , and it has a molecular weight of approximately 184.23 g/mol.<sup>[1]</sup> It belongs to the class of lipids and is functionally related to heptanoic acid.

### 2. What are the known physical and chemical properties of this compound?

While a comprehensive experimental dataset for the (3R)-enantiomer is not readily available, data for the racemic mixture, 3-isopropenyl-6-oxoheptanoic acid, provides useful insights.

Property	Value	Source
Molecular Formula	$C_{10}H_{16}O_3$	<a href="#">[1]</a>
Molecular Weight	184.23 g/mol	<a href="#">[1]</a>
Appearance	Colorless clear liquid (for the racemic mixture)	The Good Scents Company
Solubility	Practically insoluble in water; Soluble in ethanol (for the racemic mixture)	The Good Scents Company
Density	1.009 - 1.039 g/cm <sup>3</sup> at 20°C (for the racemic mixture)	The Good Scents Company
Refractive Index	1.440 - 1.480 at 20°C (for the racemic mixture)	<a href="#">[2]</a>
Flash Point	168.89 °C (336.00 °F) (for the racemic mixture)	<a href="#">[2]</a>

### 3. What are the primary hazards associated with **(3R)-3-isopropenyl-6-oxoheptanoic acid**?

A specific Safety Data Sheet (SDS) for **(3R)-3-isopropenyl-6-oxoheptanoic acid** is not currently available. However, based on the safety data for the structurally similar compound, 6-oxoheptanoic acid, it should be handled as a corrosive substance that can cause severe skin burns and eye damage.[\[3\]](#) Standard precautions for handling acidic and corrosive materials should be followed.

### 4. What are the recommended storage conditions for this compound?

As a beta-keto acid, **(3R)-3-isopropenyl-6-oxoheptanoic acid** is susceptible to decarboxylation, especially when heated.[\[4\]](#) Therefore, it is crucial to store the compound in a tightly sealed container in a dry, cool, and well-ventilated place.[\[3\]](#) For long-term storage, refrigeration or freezing at -15°C is recommended to minimize degradation.[\[5\]](#)

### 5. What is the potential biological activity of **(3R)-3-isopropenyl-6-oxoheptanoic acid**?

Oxo fatty acids are known to be biologically active as signaling molecules. They can act as ligands for peroxisome proliferator-activated receptors (PPARs), which are nuclear receptors involved in regulating metabolism and inflammation.<sup>[6][7]</sup> Specifically, some fatty acid metabolites are known agonists of PPAR- $\gamma$ , a key regulator of adipogenesis and insulin sensitivity.<sup>[6][7][8]</sup>

## Troubleshooting Guides

### Issue 1: Experiment yields are consistently low or the product appears impure.

Possible Cause	Troubleshooting Step
Compound Degradation	(3R)-3-isopropenyl-6-oxoheptanoic acid is a beta-keto acid and is prone to decarboxylation upon heating. <sup>[4]</sup> Avoid high temperatures during your experimental setup. If heating is necessary, use the lowest possible temperature and shortest duration. Consider performing the reaction under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidative degradation.
Improper Storage	Ensure the compound has been stored correctly in a tightly sealed container at low temperatures (refrigerated or frozen) to prevent degradation over time. <sup>[3][5]</sup>
Solvent Issues	The compound has limited solubility in water. Ensure you are using an appropriate solvent, such as ethanol, for your reaction.

### Issue 2: Inconsistent results in biological assays.

Possible Cause	Troubleshooting Step
Compound Instability in Media	Beta-keto acids can be unstable in aqueous solutions over time. Prepare fresh stock solutions of (3R)-3-isopropenyl-6-oxoheptanoic acid before each experiment. Avoid repeated freeze-thaw cycles of stock solutions.
Interaction with Assay Components	The acidic nature of the compound may affect the pH of your assay medium, which could influence cellular responses or protein activity. Check and adjust the pH of your final assay solution.

## Experimental Protocols

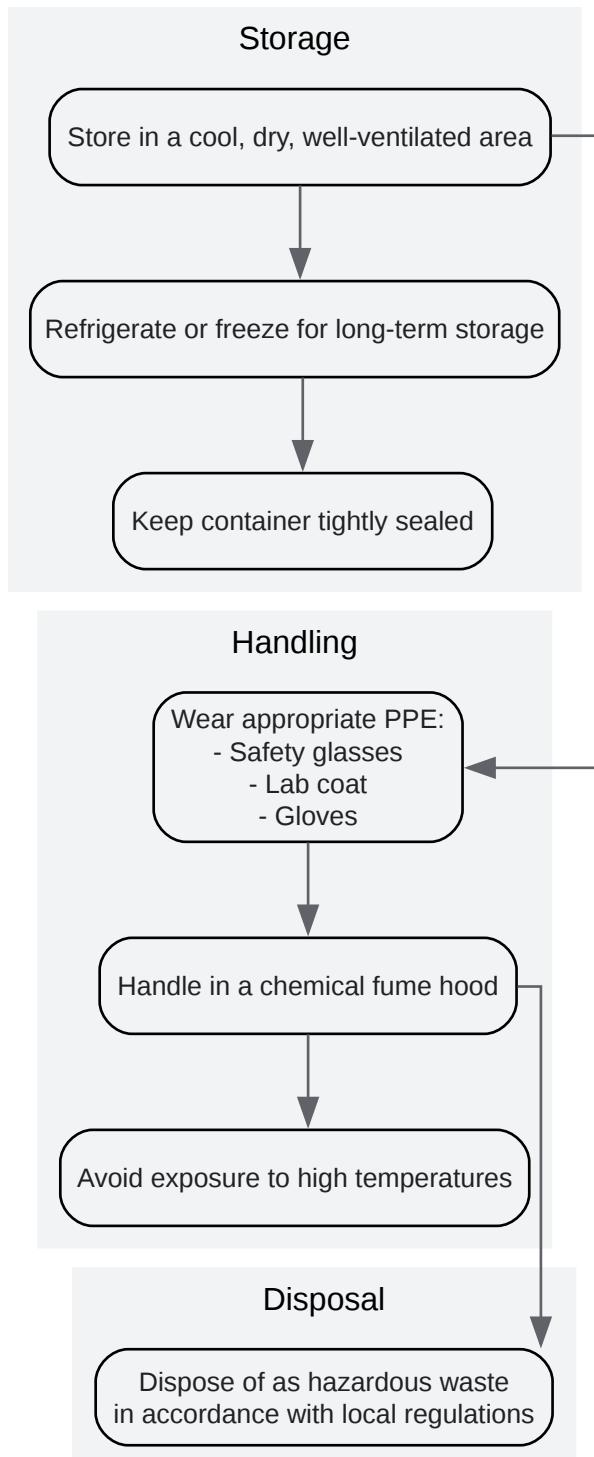
Detailed experimental protocols for the use of **(3R)-3-isopropenyl-6-oxoheptanoic acid** are not widely published. However, a general protocol for the preparation of beta-keto acids by ester hydrolysis is provided below as a reference for its synthesis.

### General Protocol for the Preparation of a Beta-Keto Acid by Ester Hydrolysis[5]

- Hydrolysis: The corresponding beta-keto ester is hydrolyzed in a solution of 1 M sodium hydroxide (NaOH) overnight at room temperature.
- Extraction of Unreacted Ester: The resulting solution is extracted with a non-polar organic solvent, such as methyl tert-butyl ether (MTBE), to remove any unreacted ester.
- Acidification: The aqueous solution is acidified to a pH of approximately 2 using 1 M sulfuric acid (H<sub>2</sub>SO<sub>4</sub>).
- Extraction of Beta-Keto Acid: The acidified solution is then repeatedly extracted with an organic solvent like MTBE to isolate the beta-keto acid.
- Drying and Concentration: The combined organic extracts are dried over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) and concentrated under vacuum at a low temperature (e.g., using an ice bath) to yield the final beta-keto acid.

# Visualizations

## Safe Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of **(3R)-3-isopropenyl-6-oxoheptanoic acid**.

Decarboxylation of (3R)-3-isopropenyl-6-oxoheptanoic acid

(3R)-3-isopropenyl-6-oxoheptanoic acid

Heat

[Cyclic Transition State]

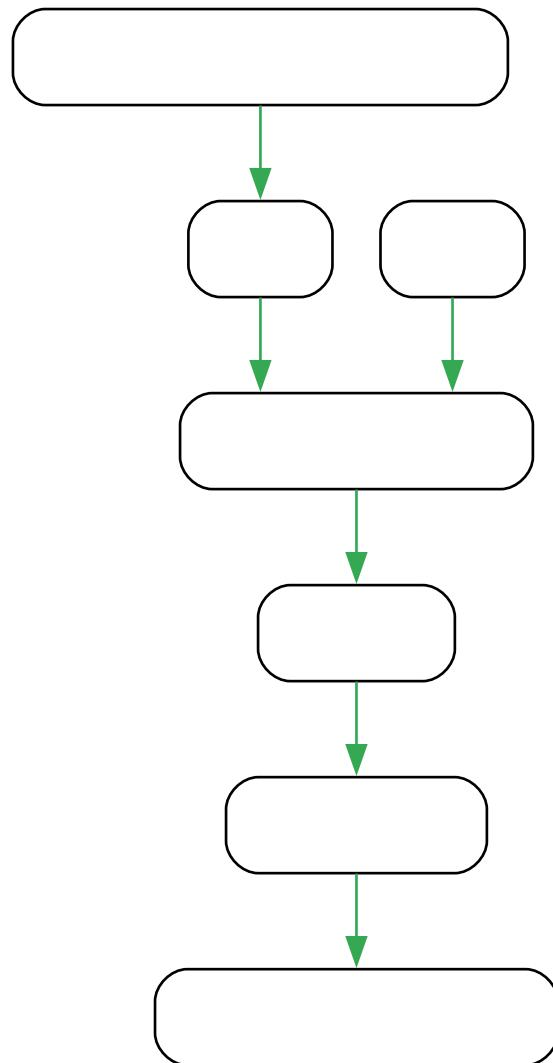
Enol Intermediate

Tautomerization

Product + CO<sub>2</sub>

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Caption: The thermal decarboxylation pathway of a beta-keto acid.

Generalized PPAR- $\gamma$  Signaling Pathway[Click to download full resolution via product page](#)

Caption: A simplified diagram of the PPAR- $\gamma$  signaling pathway.

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## References

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